

# 4-Chloro-3-sulfamoylbenzoic acid solubility issues in organic solvents

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## Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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## Basic Compound Information

**Chemical Name:** 4-Chloro-3-sulfamoylbenzoic Acid [1] [2] **CAS Number:** 1205-30-7 [1] [2] [3] **Molecular Formula:** C<sub>7</sub>H<sub>6</sub>ClNO<sub>4</sub>S [1] [2] [3] **Molecular Weight:** 235.64 g/mol (values of 234.63 and 236 g/mol are also reported) [1] [2] [3] **Appearance:** White to almost white crystalline powder [1] [2] [3] **Melting Point:** 256-258 °C [2]

The following table summarizes the available information on its solubility:

Solvent Category	Solvent Name	Solubility	Supporting Evidence / Notes
Polar Solvents	Water	Soluble [3]	Described as soluble in water [3].
	Methanol	Soluble [1]	Information from a supplier's description [1].
Non-Polar Solvents	Information Not Available	Less Soluble [1]	Described as being "less soluble in non-polar solvents," though specific solvents are not named [1].

## Frequently Asked Questions & Troubleshooting

Here are some common issues and guidance based on the compound's properties.

**Q1: The compound won't dissolve in my organic reaction solvent. What should I do?** This is a common challenge. Given its structure, which contains both a carboxylic acid and a sulfonamide group, this compound is highly polar.

- **Strategy 1: Use Polar Solvents:** Start with strongly polar organic solvents. While specific data is scarce, methanol is confirmed to be a viable option [1]. Other alcohols (like ethanol) or dipolar aprotic solvents (such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)) are commonly used for similar compounds and are worth testing.
- **Strategy 2: Form a Soluble Salt:** The carboxylic acid group can be deprotonated with a base (e.g., sodium or potassium hydroxide) to form a salt. These ionic salts are typically much more soluble in aqueous solutions and certain polar solvents than the parent acid.

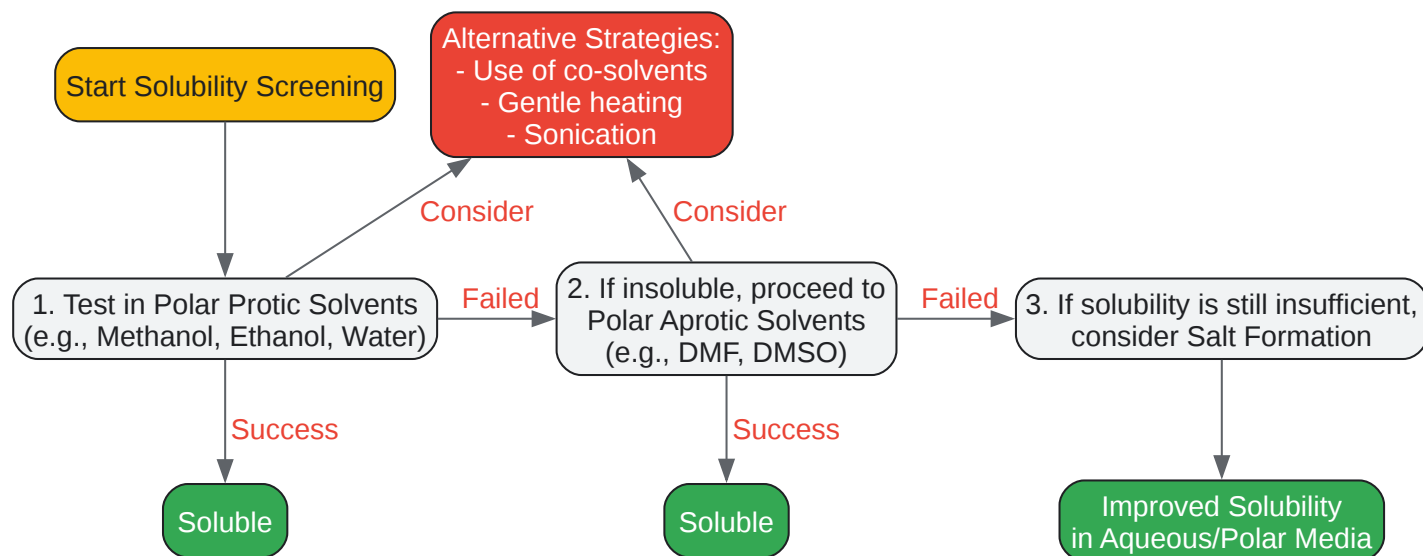
**Q2: Are there any stability concerns I should be aware of during experiments?**

- **Storage:** The compound should be stored at room temperature [3].
- **Functional Groups:** The presence of the carboxylic acid, sulfonamide, and chloro group makes it a versatile building block for synthesis, such as forming hydrazides or undergoing amidation [4] [1]. Be mindful that these groups can react under appropriate conditions.

**Q3: What is the purity of commercially available material?** This compound is available from various chemical suppliers with purities typically ranging from 95% to 98% and higher [1] [2] [3]. Always check the Certificate of Analysis (COA) provided with your specific batch.

## Experimental Workflow for Solubility Screening

Due to the lack of comprehensive published data, you may need to empirically determine the solubility in your desired solvents. The diagram below outlines a logical workflow for this process.



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## Important Safety Notes

- **Handling:** This compound is a chemical for professional use in research laboratories and industrial settings only. It is not for medical or consumer use [5].
- **Hazards:** The safety data indicates it may cause eye irritation, skin irritation, and respiratory irritation [2].
- **Personal Protective Equipment (PPE):** When handling the powder, appropriate PPE such as gloves, eyeshields, and an N95-type dust mask is recommended [2].

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## References

1. CAS 1205-30-7: 4-Chloro-3-Sulfamoyl Benzoic Acid [[cymitquimica.com](http://cymitquimica.com)]

2. 4-Chloro-3-sulfamoylbenzoic acid 98 1205-30-7 [sigmaaldrich.com]
3. 4-Chloro-3-sulfamoylbenzoic Acid, ≥97%. [britiscientific.com]
4. 4-chloro-3-sulfamoylbenzoic acid hydrazides, a process for ... [patents.google.com]
5. 4-Chloro-3-sulfamoylbenzoic acid, min 98%, 100 grams [calpaclab.com]

To cite this document: Smolecule. [4-Chloro-3-sulfamoylbenzoic acid solubility issues in organic solvents]. Smolecule, [2026]. [Online PDF]. Available at:

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